

preparing TMP195 stock solution and working concentrations

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Compound of Interest

Compound Name: TMP195

Cat. No.: B15587253

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Application Notes and Protocols for TMP195

For Researchers, Scientists, and Drug Development Professionals

Introduction

TMP195 is a potent and selective inhibitor of class IIa histone deacetylases (HDACs), with inhibitory constants (K_i) of 59, 60, 26, and 15 nM for HDAC4, HDAC5, HDAC7, and HDAC9, respectively.[1][2][3][4] It demonstrates high selectivity for class IIa HDACs over other HDAC classes.[4][5] **TMP195** has emerged as a valuable tool in cancer research and immunology, primarily due to its ability to modulate macrophage polarization and enhance anti-tumor immune responses.[3][6][7] These notes provide detailed protocols for the preparation of **TMP195** stock solutions and working concentrations for both in vitro and in vivo applications.

Data Presentation

Chemical Properties of TMP195

Property	Value	Reference
Molecular Weight	456.42 g/mol	[1][5][8]
Molecular Formula	C ₂₃ H ₁₉ F ₃ N ₄ O ₃	[5][8]

Solubility of TMP195

Solvent	Solubility	Reference
DMSO	≥ 91 mg/mL (199.37 mM)	[1]
Ethanol	91 mg/mL	[1]
Water	Insoluble	[1]

Recommended Concentrations for Experimental Use

Application	Concentration Range	Reference
In Vitro (Cell-based assays)	300 nM - 60 µM	[1][6][7]
In Vivo (Mouse models)	50 mg/kg daily (intraperitoneal)	[7][9]

Experimental Protocols

Protocol 1: Preparation of TMP195 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **TMP195**, which can be stored for long-term use and diluted to working concentrations as needed.

Materials:

- **TMP195** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Weighing **TMP195**: Accurately weigh the desired amount of **TMP195** powder in a sterile microcentrifuge tube.

- **Adding Solvent:** Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM, 50 mM, or 100 mg/mL). It is recommended to use fresh DMSO as moisture can reduce solubility.[\[1\]](#)
- **Dissolution:** Vortex the solution thoroughly to dissolve the **TMP195** powder. If necessary, use an ultrasonic bath to aid dissolution.[\[8\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. When stored at -80°C in DMSO, the solution is stable for up to two years.[\[2\]](#)[\[8\]](#)

Protocol 2: Preparation of In Vitro Working Solutions

This protocol details the dilution of the **TMP195** stock solution for use in cell-based assays.

Materials:

- **TMP195** stock solution (from Protocol 1)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes

Procedure:

- **Thawing Stock Solution:** Thaw an aliquot of the **TMP195** stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final working concentrations. For example, to prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution.
- **Application to Cells:** Add the final diluted **TMP195** solution to your cell cultures. Ensure the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Protocol 3: Preparation of In Vivo Working Solutions

This protocol provides methods for preparing **TMP195** formulations for intraperitoneal (IP) administration in animal models. It is crucial to prepare these solutions fresh daily.[\[9\]](#)

Method A: DMSO Formulation

Materials:

- **TMP195** powder
- 100% DMSO
- Sterile tubes

Procedure:

- Dissolve **TMP195** in 100% DMSO to the desired concentration for injection. A common dosage is 50 mg/kg, which can be delivered in a volume of 50 μ L for a 20g mouse.[\[7\]](#)

Method B: Co-solvent Formulation (for improved tolerability)

Materials:

- **TMP195** stock solution in DMSO (e.g., 30 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl) or Corn Oil
- Sterile tubes

Procedure (Example for a 1 mL solution):[\[2\]](#)

- Start with 100 μ L of a 30 mg/mL **TMP195** stock solution in DMSO.
- Add 400 μ L of PEG300 and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is clear.

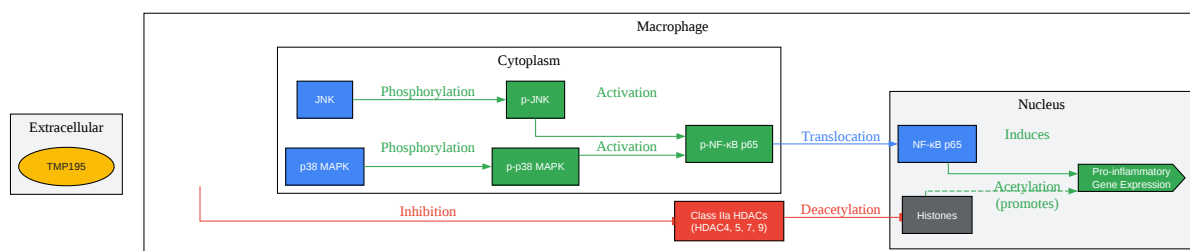
- Add 450 μL of saline to bring the final volume to 1 mL.

Alternative Procedure (Corn Oil):^{[8][9]}

- Prepare a stock solution of **TMP195** in DMSO.
- For the final formulation, mix 10% DMSO (containing **TMP195**) with 90% corn oil. For example, add 100 μL of the DMSO stock to 900 μL of corn oil.

Mandatory Visualizations

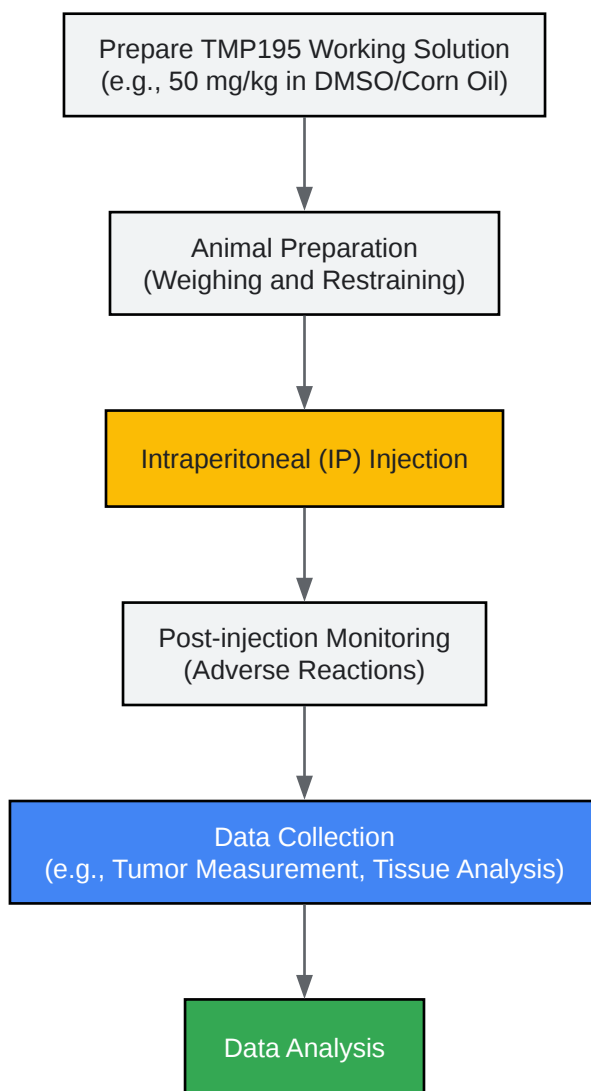
TMP195 Mechanism of Action in Macrophages



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Caption: **TMP195** inhibits Class IIa HDACs, leading to increased histone acetylation and activation of MAPK and NF-κB signaling pathways, promoting a pro-inflammatory macrophage phenotype.^[6]

Experimental Workflow for In Vivo Studies



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Caption: A generalized workflow for conducting in vivo experiments using **TMP195**.^[9]

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References

- 1. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]

- 2. medchemexpress.com [medchemexpress.com]
- 3. medkoo.com [medkoo.com]
- 4. caymanchem.com [caymanchem.com]
- 5. axonmedchem.com [axonmedchem.com]
- 6. TMP195 Exerts Antitumor Effects on Colorectal Cancer by Promoting M1 Macrophages Polarization - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Class IIa HDAC inhibition reduces breast tumors and metastases via anti-tumor macrophages - PMC [pmc.ncbi.nlm.nih.gov]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. benchchem.com [benchchem.com]
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